N-Butylpyridin-3-amine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*N-butylpyridin-3-amine*
CAS No.:	*25560-11-6*
Cat. No.:	*B3255503*

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This guide provides an in-depth exploration of **N-butylpyridin-3-amine**, a heterocyclic amine with significant potential as a building block in medicinal chemistry and materials science. While not as extensively documented as some of its structural isomers, its unique combination of a pyridine core and a flexible butyl-amino substituent makes it a compound of interest for researchers and drug development professionals. This document will cover its chemical identity, synthesis, physicochemical properties, and potential applications, with a focus on providing practical insights and methodologies.

Chemical Identity and Nomenclature

N-butylpyridin-3-amine is a derivative of 3-aminopyridine where one of the hydrogen atoms of the amino group is substituted with a butyl group. This substitution significantly influences the compound's lipophilicity and steric profile, which in turn can modulate its biological activity and chemical reactivity.

Table 1: Chemical Identifiers for **N-Butylpyridin-3-amine**

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Identifier	Value	Source
CAS Number	25560-11-6	BLD Pharm
Molecular Formula	$C_9H_{14}N_2$	-
IUPAC Name	N-butylpyridin-3-amine	-

Synonyms:

- 3-(Butylamino)pyridine
- N-Butyl-3-pyridinamine

Physicochemical Properties

Detailed experimental data for **N-butylpyridin-3-amine** is not widely available in the public domain. However, we can infer its properties based on its structural analogues, such as 3-butylpyridine and N-propyl-3-pyridinamine.[1][2] The introduction of the butylamino group is expected to increase the boiling point and water solubility compared to 3-butylpyridine due to hydrogen bonding capabilities, while the butyl chain will contribute to its solubility in organic solvents.[1]

Table 2: Predicted and Inferred Physicochemical Properties of **N-Butylpyridin-3-amine**

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Property	Predicted/Inferred Value	Basis for Inference
Molecular Weight	150.22 g/mol	Calculated
Appearance	Colorless to pale yellow liquid	Analogy with 3-butylpyridine and N-propyl-3-pyridinamine[1][2][3]
Boiling Point	> 214 °C	Higher than 3-butylpyridine due to the amino group[2]
Solubility	Soluble in polar organic solvents	Analogy with N-propyl-3-pyridinamine[1]
pKa	~5-6	Similar to other pyridine derivatives[2]

Synthesis of **N-Butylpyridin-3-amine**: A Practical Workflow

The synthesis of **N-butylpyridin-3-amine** can be achieved through the N-alkylation of 3-aminopyridine. A robust and scalable method for the mono-alkylation of aminopyridines involves reductive amination using an aldehyde and a reducing agent. An alternative facile method utilizes a carboxylic acid and sodium borohydride.

Reductive Amination Approach

This is a widely used and generally high-yielding method for the synthesis of secondary amines.

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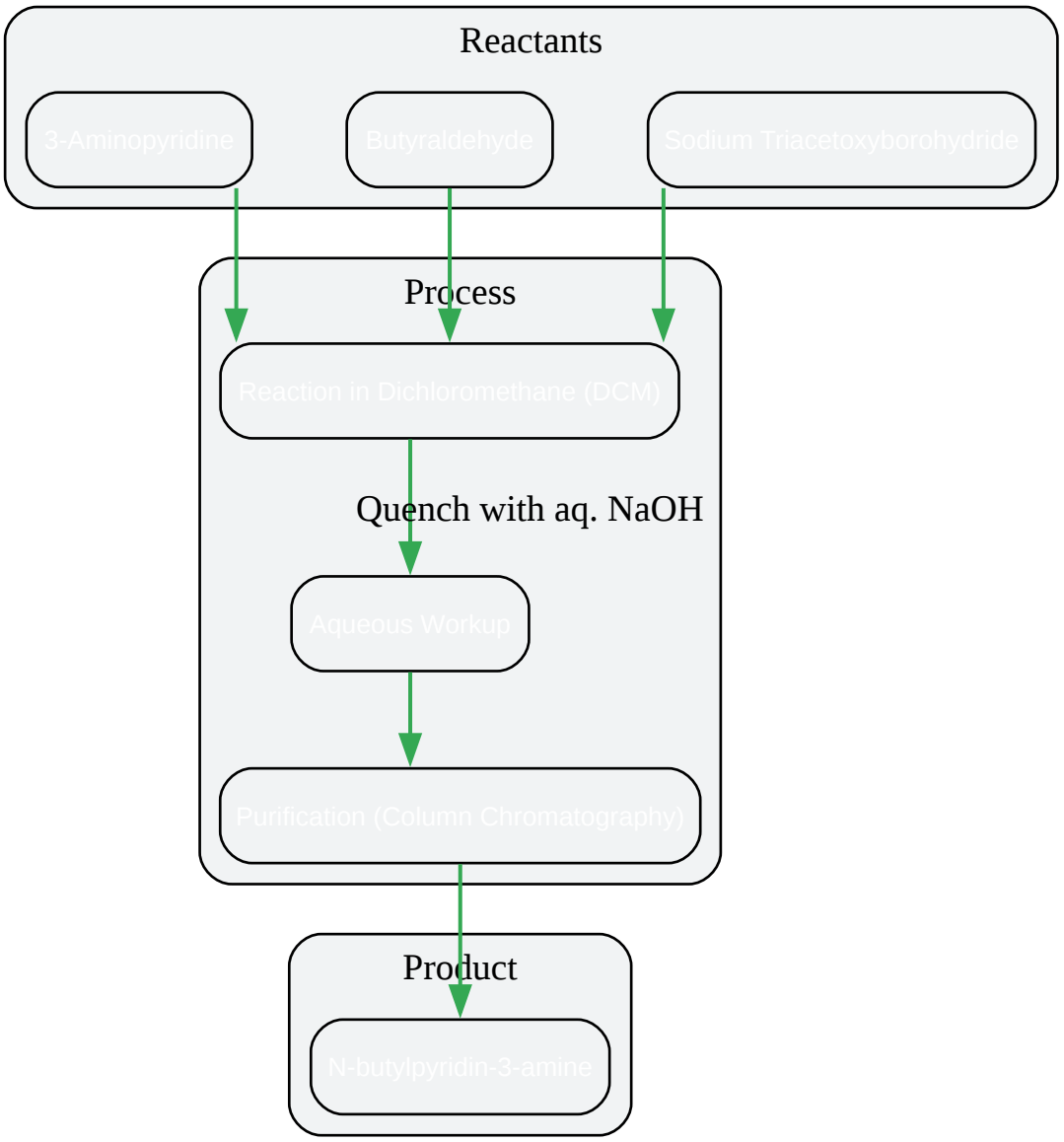

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Caption: Reductive amination workflow for the synthesis of **N-butylpyridin-3-amine**.

Experimental Protocol: Reductive Amination

- Reaction Setup: To a round-bottom flask, add 3-aminopyridine (1.0 eq) and dichloromethane (DCM) to make a 0.5 M solution.
- Addition of Aldehyde: Add butyraldehyde (1.1 eq) to the solution and stir for 1 hour at room temperature to form the imine intermediate.

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- Reduction: Add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture. The reaction is typically complete within 24 hours.
- Workup: Quench the reaction by adding a 20% (w/v) aqueous solution of sodium hydroxide. Separate the organic layer and extract the aqueous layer three times with DCM.
- Purification: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Self-Validation: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to ensure the complete consumption of the starting material and the formation of the desired product.

N-Alkylation using Carboxylic Acid and Sodium Borohydride

This method provides a convenient alternative to reductive amination.

Experimental Protocol: Carboxylic Acid and Borohydride Reduction

- Reaction Setup: In a suitable flask, dissolve 3-aminopyridine (1.0 eq) in an appropriate solvent.
- Addition of Reagents: Add butanoic acid (1.0 eq) followed by the portion-wise addition of sodium borohydride (3.0 eq) while maintaining the temperature at 40-50 °C.
- Reaction Monitoring: The reaction progress can be monitored by TLC or GC-MS.
- Workup and Purification: Once the reaction is complete, perform an aqueous workup and extract the product with a suitable organic solvent. The crude product is then purified by column chromatography.

Causality: The use of a carboxylic acid in this context leads to the in-situ formation of an amide intermediate, which is then reduced by sodium borohydride to the corresponding secondary amine. This one-pot procedure can be more efficient than the two-step reductive amination process.

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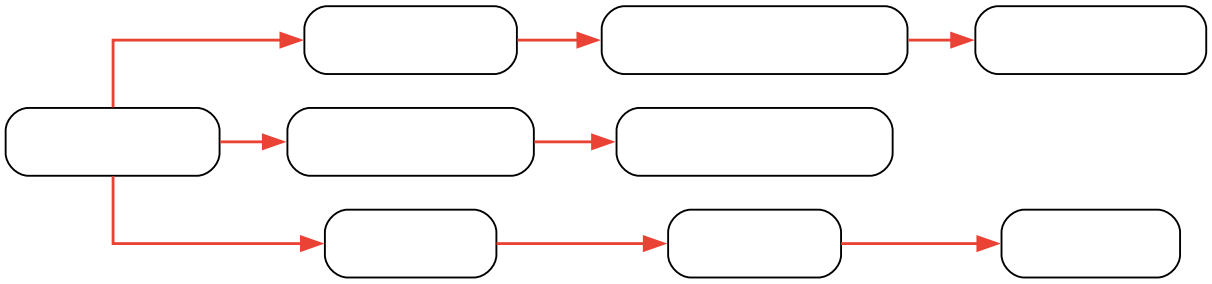
Applications in Drug Discovery and Development

While specific applications for **N-butylpyridin-3-amine** are not extensively reported, its structural motifs are prevalent in a wide range of biologically active compounds. N-alkylated aminopyridines are important intermediates in the synthesis of pharmaceuticals and agrochemicals.[1]

The introduction of an N-butyl group can serve several purposes in drug design:

- Modulation of Lipophilicity: The butyl group increases the lipophilicity of the molecule, which can enhance its ability to cross cell membranes and improve its pharmacokinetic profile.
- Fine-tuning of Receptor Binding: The size and conformation of the butyl group can influence how the molecule interacts with its biological target, potentially leading to increased potency or selectivity.
- Scaffold for Further Elaboration: The secondary amine provides a reactive handle for the introduction of further chemical diversity, allowing for the generation of libraries of related compounds for screening.



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Caption: Role of **N-butylpyridin-3-amine** in drug discovery.

Conclusion

N-butylpyridin-3-amine represents a valuable, yet underexplored, chemical entity for researchers in drug discovery and materials science. Its straightforward synthesis from readily

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available starting materials, combined with the versatile chemical handles it possesses, makes it an attractive building block for the creation of novel molecular architectures. The insights and protocols provided in this guide are intended to empower scientists to explore the full potential of this promising compound in their research endeavors.

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